

# High-Performance Liquid Chromatography (HPLC) Method for the Determination of Carapin

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Carapin

Cat. No.: B1239719

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## Application Note

## Abstract

This application note details a robust and reliable High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **Carapin**, a bioactive tetranortriterpenoid limonoid. The method utilizes a reversed-phase C18 column with isocratic elution and UV detection, providing a stable and efficient means of separation and quantification. This protocol is designed for researchers, scientists, and professionals in the fields of natural product chemistry, pharmacology, and drug development who are working with **Carapin** and related compounds.

## Introduction

**Carapin** (C<sub>27</sub>H<sub>32</sub>O<sub>7</sub>) is a naturally occurring limonoid found in plants of the Meliaceae family, such as those of the Carapa genus. Limonoids, a class of highly oxygenated triterpenes, are known for their diverse biological activities, including insecticidal, anti-inflammatory, and anticancer properties. Accurate and precise quantification of **Carapin** is essential for quality control of raw materials, standardization of extracts, and for pharmacokinetic and pharmacodynamic studies. The HPLC method described herein provides a straightforward and reproducible approach for the determination of **Carapin** in various sample matrices.

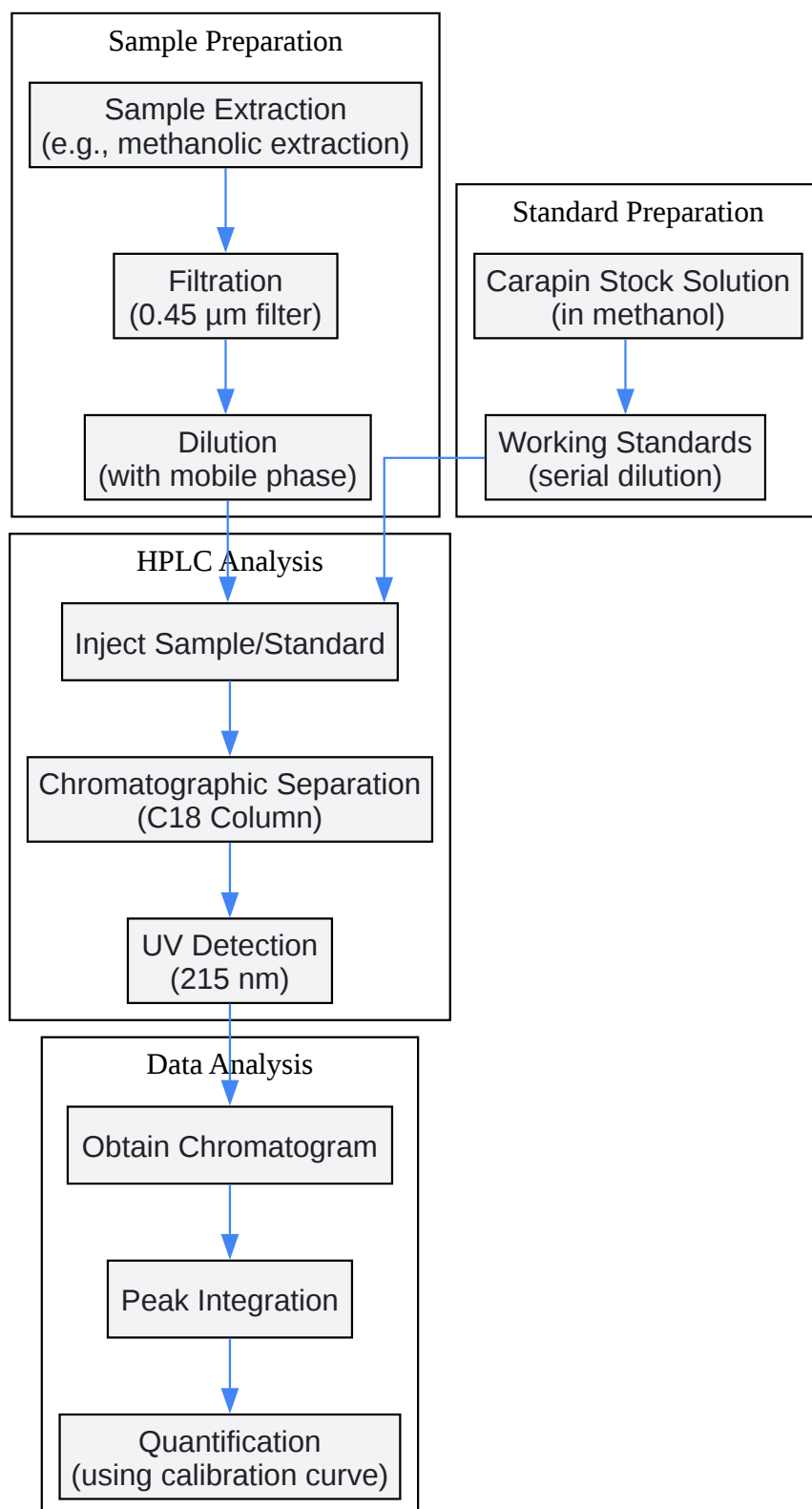
## Experimental

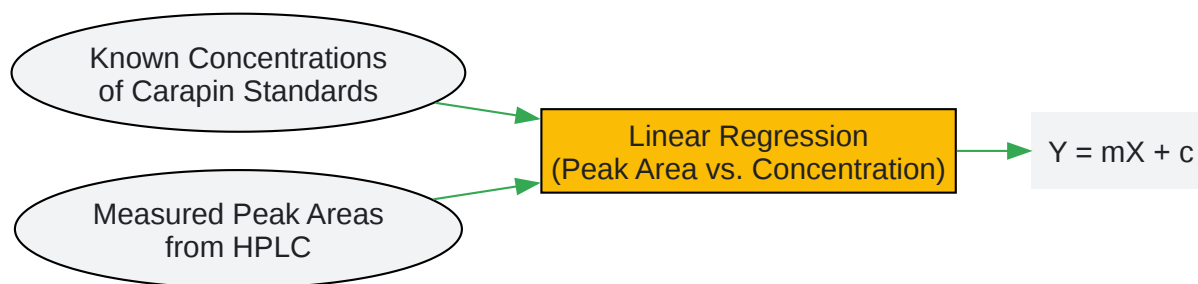
## Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV-Vis detector is suitable for this method. The chromatographic parameters are summarized in the table below.

Parameter	Condition
HPLC System	Standard LC system with UV-Vis or DAD detector
Column	C18 reversed-phase column (4.6 x 150 mm, 5 $\mu$ m)
Mobile Phase	Acetonitrile:Water (70:30, v/v)
Elution Mode	Isocratic
Flow Rate	1.0 mL/min
Column Temp.	30 $^{\circ}$ C
Detection	UV at 215 nm
Injection Vol.	20 $\mu$ L
Run Time	15 minutes

## Experimental Workflow





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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)